

Commercial Suppliers and Technical Guide for Research-Grade Direct Red 254

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Compound of Interest

Compound Name: Direct Red 254

Cat. No.: B12363504

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers offering research-grade **Direct Red 254**, also known as Pigment Red 254. It includes a compilation of technical data, a discussion of its research applications, and a generalized experimental protocol for its use as a fluorescent imaging agent.

Introduction to Direct Red 254

Direct Red 254, belonging to the diketopyrrolopyrrole (DPP) class of pigments, is a synthetic organic compound recognized for its vibrant red color and exceptional stability.^[1] While extensively used in industrial applications such as automotive paints and high-performance coatings, its robust fluorescent properties and photostability also make it a valuable tool in scientific research.^{[1][2]} For laboratory applications, it is crucial to source high-purity, research-grade **Direct Red 254** to ensure experimental reproducibility and accuracy.

Commercial Suppliers of Research-Grade Direct Red 254

Several chemical suppliers offer **Direct Red 254** suitable for research purposes. The products are often labeled "for research use only" to indicate a higher purity standard compared to industrial grades. Below is a comparative table of suppliers and their product specifications.

Supplier	Product Name	Catalog Number	Purity	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Notes
MedchemExpress	Direct red 254	HY-D0404	Not specified	$C_{22}H_{15}N_5Na_2O_7S_2$	571.49	101380-00-1	For research use only. [3]
EvitaChem	Direct Red 254	EVT-12496983	Not specified	$C_{22}H_{15}N_5Na_2O_7S_2$	571.5	101380-00-1	For non-human research only. [1]
Alfa Chemistry	Pigment red 254	Not specified	Not specified	Not specified	Not specified	84632-65-5	Reagent grade.
Henan Tianfu Chemical Co.,Ltd.	PIGMENT RED 254	Not specified	99%	Not specified	Not specified	84632-65-5	Available in various quantities .
career henan chemical co	Pigment Red 254	Not specified	98%-99.9 %	Not specified	Not specified	84632-65-5	High purity options available.

Physicochemical Properties

Direct Red 254's utility in research is underpinned by its stable physicochemical characteristics.

Property	Value	Reference
Systematic Name	3,6-bis(4-chlorophenyl)-2,5-dihydropyrrolo[3,4-c]pyrrole-1,4-dione	[4]
Molecular Formula	C ₁₈ H ₁₀ Cl ₂ N ₂ O ₂	[4]
Molecular Weight	357.19 g/mol	[4]
Appearance	Dark red powder	[1]
Solubility	Soluble in water (approx. 100 g/L)	[1]
Lightfastness	Excellent (Grade 8)	
Thermal Stability	Up to 300°C	

Research Applications

The primary research applications of **Direct Red 254** stem from its properties as a highly stable and fluorescent molecule.

- **Fluorescence Microscopy:** Due to its strong fluorescence, **Direct Red 254** can be used as a stain for imaging biological samples. Its mechanism of action in a biological context primarily involves its interaction with molecules like proteins and nucleic acids, exhibiting fluorescence upon exposure to visible light.[1]
- **Material Science:** As a diketopyrrolopyrrole pigment, it is a subject of research for applications in organic electronics, including solar cells and fluorescent probes.[5]
- **Nanoparticle Formulation:** Researchers have explored the use of Pigment Red 254 in the formation of nanoparticles for various imaging and material science applications.

Currently, there is no evidence in the scientific literature to suggest that **Direct Red 254** directly participates in or modulates specific biological signaling pathways. Its role is primarily that of a stable, fluorescent marker.

Experimental Protocols

While specific protocols will vary depending on the application, the following provides a generalized workflow for the use of **Direct Red 254** as a fluorescent stain in microscopy.

General Staining Protocol for Cultured Cells

- Reagent Preparation:
 - Prepare a stock solution of **Direct Red 254** in a suitable solvent (e.g., DMSO or water). The optimal solvent and concentration should be determined empirically.
 - Prepare a working staining solution by diluting the stock solution in an appropriate buffer (e.g., PBS).
- Cell Preparation:
 - Culture cells on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips).
 - Wash the cells with Phosphate-Buffered Saline (PBS).
 - Fix the cells with a suitable fixative (e.g., 4% paraformaldehyde in PBS) for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS.
- Staining:
 - Incubate the fixed cells with the **Direct Red 254** working solution for a predetermined time (e.g., 15-60 minutes) at room temperature, protected from light. The optimal staining time and concentration will need to be optimized.
 - Wash the cells three times with PBS to remove unbound dye.
- Imaging:
 - Mount the coverslips with an appropriate mounting medium.

- Image the stained cells using a fluorescence microscope with suitable excitation and emission filters for red fluorescence.

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for a fluorescence microscopy experiment using **Direct Red 254**.

Caption: Workflow for cell staining and fluorescence microscopy.

Signaling Pathways

As of the current scientific literature, **Direct Red 254** is not known to be an active modulator of specific intracellular signaling pathways. Its primary application in biological research is as a fluorescent dye for imaging purposes. Therefore, a signaling pathway diagram is not applicable.

Conclusion

Direct Red 254 is a versatile and stable fluorescent dye with emerging applications in scientific research, particularly in fluorescence microscopy and materials science. By sourcing research-grade compound from reputable suppliers and optimizing experimental protocols, researchers can effectively leverage its properties for a variety of imaging and analytical applications.

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